

An In-depth Technical Guide to Methyl 1-benzyl-4-oxopyrrolidine-3-carboxylate

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Compound of Interest

Compound Name: Methyl 1-benzyl-4-oxopyrrolidine-3-carboxylate

Cat. No.: B1283436

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and potential applications of **Methyl 1-benzyl-4-oxopyrrolidine-3-carboxylate**. This document collates available data on its chemical characteristics and outlines plausible experimental protocols for its synthesis and analysis.

Molecular Structure and Properties

Methyl 1-benzyl-4-oxopyrrolidine-3-carboxylate is a heterocyclic organic compound featuring a pyrrolidine ring. Key structural characteristics include a benzyl group attached to the nitrogen atom, a ketone group at the 4th position, and a methyl carboxylate group at the 3rd position of the pyrrolidine ring. This compound is typically a pale yellow to colorless transparent liquid and is utilized as a key intermediate in various organic synthesis pathways.^[1]

Chemical and Physical Properties

A summary of the key quantitative data for **Methyl 1-benzyl-4-oxopyrrolidine-3-carboxylate** is presented in Table 1.

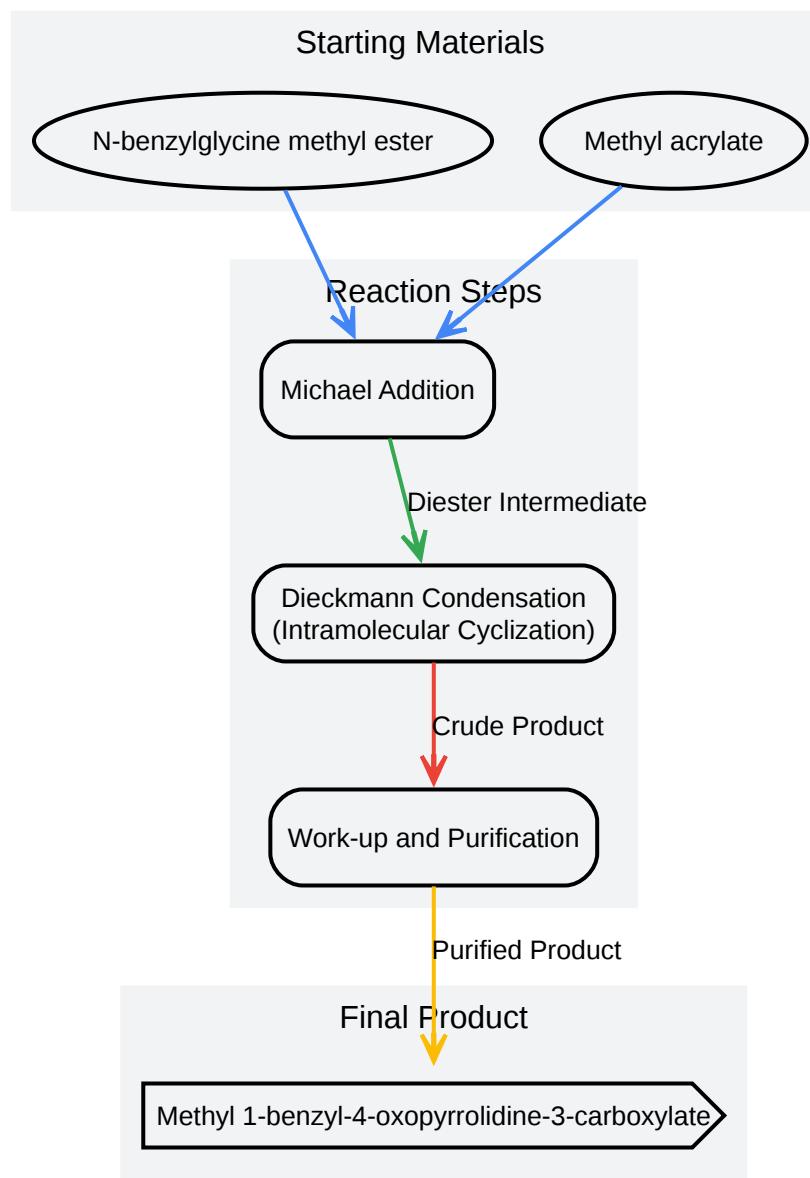
Property	Value	Reference
CAS Number	329956-53-8	[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₃	[1]
Molecular Weight	233.26 g/mol	[2]
IUPAC Name	methyl 1-benzyl-4-oxopyrrolidine-3-carboxylate	[2]
Synonyms	4-Oxo-1-benzyl-3-pyrrolidinecarboxylic acid methyl ester	[2]
Appearance	Pale yellow to colorless transparent liquid	
Purity	Typically ≥95%	[2]
InChI	InChI=1S/C13H15NO3/c1-17-13(16)11-8-14(9-12(11)15)7-10-5-3-2-4-6-10/h2-6,11H,7-9H2,1H3	[2]
SMILES	COC(=O)C1CN(CC1=O)CC2=CC=CC=C2	[2]

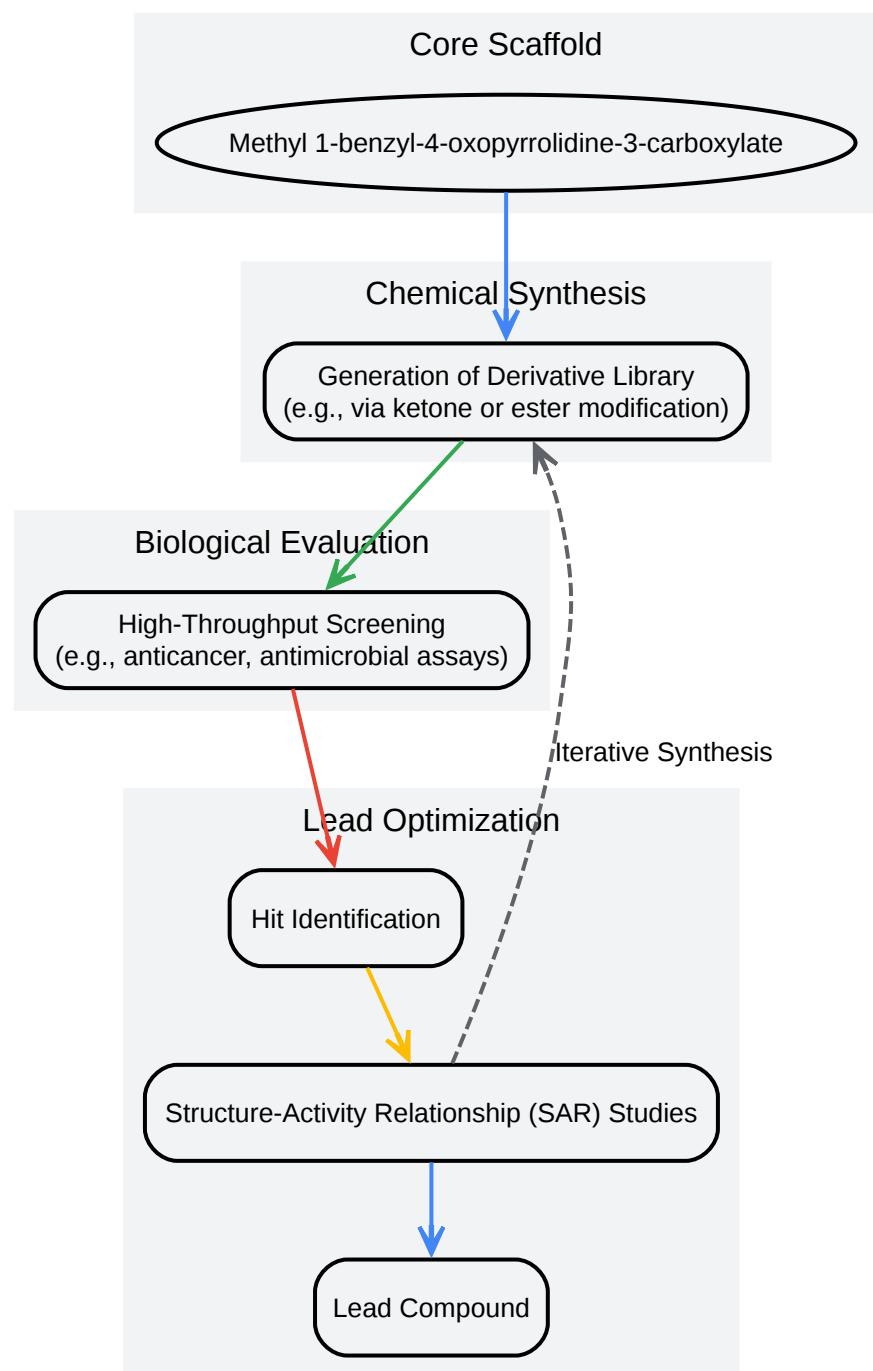
Synthesis and Characterization

While specific, detailed synthesis protocols for **Methyl 1-benzyl-4-oxopyrrolidine-3-carboxylate** are not extensively documented in publicly available literature, a plausible and widely used method for the formation of the 4-oxopyrrolidine-3-carboxylate core is the Dieckmann condensation.^{[3][4]} This intramolecular cyclization of a diester in the presence of a strong base is a standard method for creating cyclic β-keto esters.^{[3][4]}

Proposed Synthesis Workflow

The synthesis of **Methyl 1-benzyl-4-oxopyrrolidine-3-carboxylate** can be envisioned through a Dieckmann condensation pathway. The logical workflow for this synthesis is depicted below.





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